Thallium-204 Radionuclide: A Technical Guide for Scientific and Drug Development Applications

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Compound of Interest

Compound Name:	*Thallium-204*
CAS No.:	*13968-51-9*
Cat. No.:	*B1237478*

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An In-depth Examination of the Core Properties, Experimental Applications, and Safety Protocols for the **Thallium-204** Radionuclide.

This technical guide provides a comprehensive overview of the key features of **Thallium-204** (Tl-204), a crucial radionuclide for various scientific and industrial applications. Tailored for researchers, scientists, and drug development professionals, this document details its physical and decay characteristics, production methods, and significant applications, with a special focus on its role in high-throughput screening for ion channel modulators. Detailed experimental methodologies and safety protocols are also provided to ensure safe and effective utilization in a laboratory setting.

Core Properties of Thallium-204

Thallium-204 is a radioisotope of the element thallium, characterized by its emission of beta particles and a relatively long half-life, making it suitable for a range of research and industrial uses.[1]

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Physical and Atomic Characteristics

The fundamental atomic and physical properties of **Thallium-204** are summarized in the table below. These properties are essential for understanding its behavior and for dosimetric calculations.

Property	Value	Units
Atomic Number (Z)	81	-
Mass Number (A)	204	-
Neutron Number (N)	123	-
Isotopic Mass	203.9738634(12)	u
Spin and Parity	2-	-
Half-Life (T½)	3.783 (12)	years
Specific Activity	1.72×10^{13}	Bq/g

Source: ChemLin, 2025[1]

Decay Properties

Thallium-204 undergoes a dual-mode radioactive decay. The primary mode is beta-minus (β^-) decay to Lead-204 (^{204}Pb), accounting for over 97% of its decay events. A smaller fraction decays via electron capture (EC) to Mercury-204 (^{204}Hg).[2][3] This dual decay pathway is a defining characteristic of the radionuclide.

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Decay Property	Value	Units
Beta (β^-) Decay		
Branching Ratio	97.08 (7)	%
Daughter Nuclide	^{204}Pb	-
Maximum Beta Energy ($E\beta max$)	0.76375 (18)	MeV
Mean Beta Energy	~0.244	MeV
Electron Capture (EC)		
Branching Ratio	2.92 (7)	%
Daughter Nuclide	^{204}Hg	-
Decay Energy	0.3441 (13)	MeV

Source: ChemLin, 2025; KAERI, 1999[1][2]

The decay scheme of **Thallium-204** is visualized in the diagram below, illustrating the transitions to its daughter nuclides.

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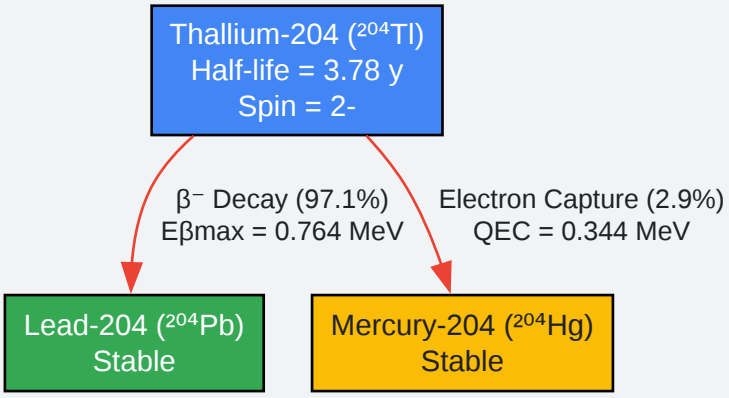

Fig. 1: Decay Scheme of Thallium-204

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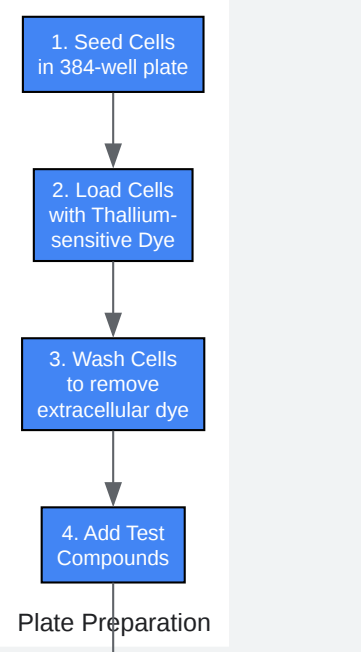

Fig. 2: Workflow for a Thallium Flux HTS Assay

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References

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